

# Technical Whitepaper: Structural Characterization & Analytical Profiling of 6-(Chloromethyl)nicotinic acid

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 6-(Chloromethyl)nicotinic acid

CAS No.: 148258-27-9

Cat. No.: B2566862

[Get Quote](#)

## Executive Summary & Compound Profile

**6-(Chloromethyl)nicotinic acid** (CAS 10177-13-6) is a critical bifunctional pyridine intermediate. It serves as a "linchpin" scaffold in medicinal chemistry, offering two orthogonal reactivity handles: the carboxylic acid at position 3 (for amide coupling/esterification) and the electrophilic chloromethyl group at position 6 (for nucleophilic substitution).<sup>[1]</sup>

This guide provides a comprehensive spectral profile and analytical workflows. A key challenge in handling this compound is the hydrolytic instability of the chloromethyl group; therefore, the protocols below emphasize anhydrous handling during analysis.<sup>[1]</sup>

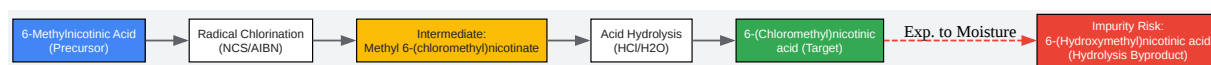
| Property          | Data                                                                     |
|-------------------|--------------------------------------------------------------------------|
| IUPAC Name        | 6-(Chloromethyl)pyridine-3-carboxylic acid                               |
| CAS Number        | 10177-13-6                                                               |
| Molecular Formula | C7H6ClNO2                                                                |
| Molecular Weight  | 171.58 g/mol                                                             |
| Appearance        | Off-white to beige crystalline powder                                    |
| Solubility        | Soluble in DMSO, Methanol, DMF; sparingly soluble in non-polar solvents. |

## Synthesis & Impurity Logic

Understanding the synthesis is prerequisite to interpreting spectral data, as specific impurities (e.g., unreacted starting material or hydrolyzed byproducts) often appear in the spectra.[1]

## Synthetic Pathway & Impurity Profile

The compound is typically accessed via radical halogenation of 6-methylnicotinic esters or deoxychlorination of 6-(hydroxymethyl)nicotinic acid.



[Click to download full resolution via product page](#)

Figure 1: Synthetic route highlighting the critical hydrolysis risk (Red Node) that analysts must detect.

## Nuclear Magnetic Resonance (NMR) Spectroscopy[1]

Expert Insight: The 2,5-substitution pattern on the pyridine ring creates a distinct coupling pattern.[1] The key to validating this structure is the absence of the methyl singlet (~2.5 ppm)

and the appearance of the chloromethyl singlet (~4.8 ppm).[1]

## <sup>1</sup>H NMR Data (400 MHz, DMSO-d6)

Solvent Choice: DMSO-d6 is required.[1][2][3] CDCl3 solubility is often insufficient for the free acid.[1]

| Shift (δ, ppm) | Multiplicity | Integration | Assignment | Coupling Constants (J) |
|----------------|--------------|-------------|------------|------------------------|
| 13.50          | br s         | 1H          | -COOH      | Exchangeable (broad)   |
| 9.05           | d            | 1H          | H-2 (Ar-H) | J ~ 2.0 Hz (meta)      |
| 8.32           | dd           | 1H          | H-4 (Ar-H) | J ~ 8.0, 2.0 Hz        |
| 7.65           | d            | 1H          | H-5 (Ar-H) | J ~ 8.0 Hz (ortho)     |
| 4.85           | s            | 2H          | -CH2Cl     | Singlet (Diagnostic)   |

Structural Logic:

- H-2 (9.05 ppm): Most deshielded due to proximity to the ring nitrogen and the electron-withdrawing carboxylic acid.
- H-5 (7.65 ppm): Upfield relative to H-4/H-2, but deshielded compared to unsubstituted pyridine due to the chloromethyl group.
- CH2Cl (4.85 ppm): The shift from ~2.5 ppm (in the methyl precursor) to ~4.85 ppm confirms chlorination.[1]

## <sup>13</sup>C NMR Data (100 MHz, DMSO-d6)

| Shift ( $\delta$ , ppm) | Carbon Type               | Assignment                           |
|-------------------------|---------------------------|--------------------------------------|
| 166.2                   | Quaternary (C=O)          | Carboxylic Acid                      |
| 160.5                   | Quaternary (Ar-C)         | C-6 (attached to CH <sub>2</sub> Cl) |
| 150.1                   | CH (Ar-C)                 | C-2                                  |
| 138.5                   | CH (Ar-C)                 | C-4                                  |
| 126.0                   | Quaternary (Ar-C)         | C-3 (attached to COOH)               |
| 122.8                   | CH (Ar-C)                 | C-5                                  |
| 46.5                    | Aliphatic CH <sub>2</sub> | -CH <sub>2</sub> Cl                  |

## Mass Spectrometry (MS)[4]

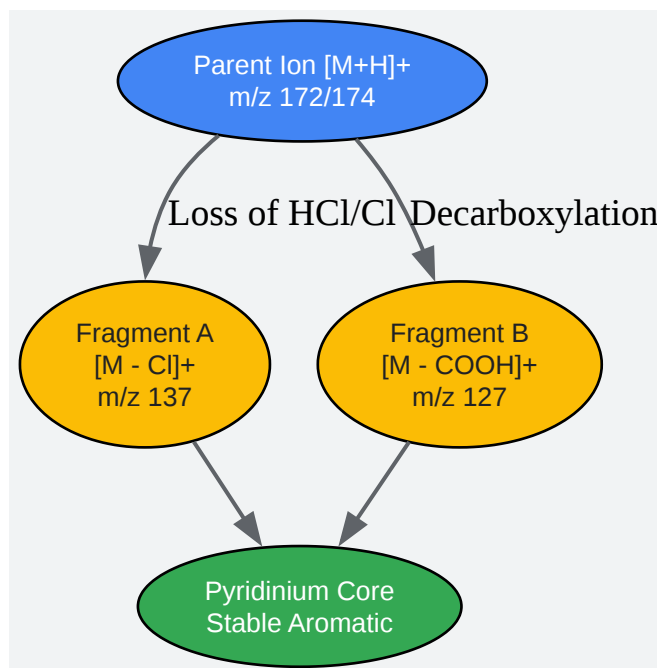
Expert Insight: The presence of a chlorine atom provides a definitive "fingerprint" in the mass spectrum due to the natural abundance of <sup>35</sup>Cl (75%) and <sup>37</sup>Cl (25%).[\[1\]](#)

## MS Profile (ESI+ or EI)[1]

- Molecular Ion: 171.58 Da[\[1\]](#)
- Ionization Mode: ESI (Positive) is preferred for the pyridine nitrogen; ESI (Negative) for the carboxylic acid.[\[1\]](#)

| m/z Peak | Intensity | Assignment                             | Interpretation                                              |
|----------|-----------|----------------------------------------|-------------------------------------------------------------|
| 172.0    | 100%      | [M+H] <sup>+</sup> ( <sup>35</sup> Cl) | Protonated parent ion                                       |
| 174.0    | ~33%      | [M+H] <sup>+</sup> ( <sup>37</sup> Cl) | Diagnostic Isotope Pattern (3:1 ratio confirms one Cl atom) |
| 136.0    | Variable  | [M - Cl] <sup>+</sup>                  | Loss of Chlorine (Fragment)                                 |
| 127.0    | Variable  | [M - COOH] <sup>+</sup>                | Decarboxylation (Fragment)                                  |

## Fragmentation Logic



[Click to download full resolution via product page](#)

Figure 2: Primary fragmentation pathways observed in ESI-MS/MS.

## Infrared Spectroscopy (FT-IR)

Expert Insight: IR is primarily used here to confirm the oxidation state of the carbonyl (acid vs. ester precursor) and the integrity of the alkyl halide.[1]

| Wavenumber (cm <sup>-1</sup> ) | Vibration Mode       | Functional Group                    |
|--------------------------------|----------------------|-------------------------------------|
| 3200 - 2500                    | O-H Stretch (Broad)  | Carboxylic Acid dimer               |
| 1690 - 1710                    | C=O Stretch (Strong) | Conjugated Carboxylic Acid          |
| 1590, 1570                     | C=C / C=N Stretch    | Pyridine Ring Skeleton              |
| 1280 - 1300                    | C-O Stretch          | Acid C-O                            |
| 700 - 750                      | C-Cl Stretch         | Alkyl Chloride (Fingerprint region) |

# Experimental Protocols (Standard Operating Procedures)

## Sample Preparation for NMR

Objective: Prevent hydrolysis of the chloromethyl group during analysis.[1]

- Dryness: Ensure the NMR tube is oven-dried. Use a fresh ampoule of DMSO-d6 (99.9% D) containing TMS.[1]
- Concentration: Weigh 10-15 mg of **6-(chloromethyl)nicotinic acid**.
- Dissolution: Add 0.6 mL DMSO-d6. Vortex until fully dissolved.[1]
- Acquisition: Run the spectrum immediately.[1] Note: If a peak appears at ~4.6 ppm (CH2-OH) or ~5.2 ppm (CH2-dimer), the sample has degraded.

## HPLC-UV Purity Check

Objective: Quantify purity and detect the hydroxymethyl impurity.[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5  $\mu$ m).[1]
- Mobile Phase A: Water + 0.1% Formic Acid.[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV @ 254 nm (Pyridine absorption max).
- Retention Time Logic: The chloromethyl derivative is more lipophilic than the hydroxymethyl impurity and will elute later.[1]

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 938, Nicotinic Acid (Structural Analog Data).[1] Retrieved from [[Link](#)][1]

- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data.[1] Springer-Verlag Berlin Heidelberg.[1] (Standard reference for calculating substituent effects on pyridine rings).

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Nicotinic Acid | C<sub>6</sub>H<sub>5</sub>NO<sub>2</sub> | CID 938 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. Nicotinic acid(59-67-6) 1H NMR [[m.chemicalbook.com](https://m.chemicalbook.com)]
- 3. 6-Chloronicotinic acid(5326-23-8) 1H NMR spectrum [[chemicalbook.com](https://chemicalbook.com)]
- To cite this document: BenchChem. [Technical Whitepaper: Structural Characterization & Analytical Profiling of 6-(Chloromethyl)nicotinic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2566862/docs#technical-whitepaper-structural-characterization-analytical-profiling-of-6-chloromethyl-nicotinic-acid>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)